

# A Technical Guide to Boc-L-Lys(N3)-OH: Properties, Application, and Synthesis

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## Compound of Interest

Compound Name: Boc-L-Lys(N3)-OH

Cat. No.: B558275

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This technical guide provides an in-depth overview of  $\alpha$ -Boc-L-lysine azide (**Boc-L-Lys(N3)-OH**), a crucial building block for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, provides a detailed experimental protocol for its use in solid-phase peptide synthesis (SPPS), and illustrates a key reaction pathway.

## Core Properties of Boc-L-Lys(N3)-OH

**Boc-L-Lys(N3)-OH** is a derivative of the amino acid L-lysine, where the side-chain ( $\epsilon$ ) amino group is functionalized with an azide group, and the alpha ( $\alpha$ ) amino group is protected by a tert-butyloxycarbonyl (Boc) group. This modification allows for the site-specific introduction of an azide moiety into a peptide sequence, which can then be used for various bioconjugation strategies, most notably "click chemistry."

Property	Value
CAS Number	846549-33-5[1]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> N <sub>4</sub> O <sub>4</sub> [1][2][3]
Molecular Weight	272.31 g/mol [2][4]

## Experimental Protocol: Incorporation of Boc-L-Lys(N3)-OH into Peptides via Solid-Phase Peptide

## Synthesis (SPPS)

The following protocol details the manual procedure for incorporating a **Boc-L-Lys(N3)-OH** residue into a peptide chain using a standard solid-phase peptide synthesis methodology on a resin support.

### Materials:

- Pre-loaded resin (e.g., Wang or Rink Amide resin)
- **Boc-L-Lys(N3)-OH**
- Deprotection solution: 20% (v/v) piperidine in dimethylformamide (DMF)
- Coupling reagents:
  - HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
  - HOBt (Hydroxybenzotriazole)
  - DIPEA (N,N-Diisopropylethylamine)
- Solvents:
  - Dimethylformamide (DMF)
  - Dichloromethane (DCM)
  - Methanol (MeOH)
- Washing solutions: DMF, DCM, MeOH
- Cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane (TIS))

### Procedure:

- Resin Swelling: Swell the resin in DMF for 30 minutes in a reaction vessel.

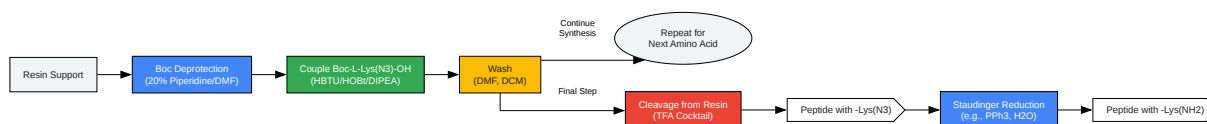
- Boc Deprotection:
  - Drain the DMF.
  - Add the deprotection solution to the resin and agitate for 20 minutes.
  - Drain the solution and repeat the deprotection step for another 5 minutes.
  - Wash the resin thoroughly with DMF (3 times), DCM (3 times), and DMF (3 times).
- Coupling of **Boc-L-Lys(N3)-OH**:
  - In a separate vial, dissolve **Boc-L-Lys(N3)-OH** (3 equivalents relative to resin loading), HBTU (2.9 eq.), and HOBt (3 eq.) in a minimal amount of DMF.
  - Add DIPEA (6 eq.) to the activation mixture and vortex for 2 minutes.
  - Add the activated amino acid solution to the deprotected resin.
  - Agitate the reaction vessel for 2-4 hours at room temperature.
  - To monitor the reaction completion, perform a Kaiser test. A negative result (yellow beads) indicates a complete coupling.
- Washing:
  - Drain the coupling solution.
  - Wash the resin with DMF (3 times), DCM (3 times), and MeOH (3 times) to remove any unreacted reagents and byproducts.
- Chain Elongation: Repeat steps 2-4 for each subsequent amino acid to be added to the peptide sequence.
- Final Deprotection: Once the peptide synthesis is complete, perform a final Boc deprotection (Step 2).
- Cleavage and Deprotection:

- Wash the resin with DCM and dry under vacuum.
- Add the cleavage cocktail to the resin and incubate for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Precipitate the peptide by adding cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the peptide pellet.

## Post-Synthesis Modification: Staudinger Reduction

The azide group on the lysine side chain can be selectively reduced to a primary amine using the Staudinger reduction. This allows for subsequent labeling or modification at this specific site.

### Experimental Workflow: SPPS and Staudinger Reduction



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Caption: Workflow for peptide synthesis with **Boc-L-Lys(N3)-OH** and subsequent reduction.

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